

solubility of 4-Nitroaniline Hydrochloride in water and organic solvents.

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Compound of Interest

Compound Name: 4-Nitroaniline Hydrochloride

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A Technical Guide to the Solubility of 4-Nitroaniline Hydrochloride

This technical guide provides a comprehensive overview of the solubility of **4-Nitroaniline Hydrochloride** in water and various organic solvents. Designed for researchers, scientists, and professionals in drug development, this document compiles available solubility data, details experimental protocols for solubility determination, and presents a logical workflow for these procedures.

Overview of 4-Nitroaniline Hydrochloride

4-Nitroaniline hydrochloride is the salt form of 4-nitroaniline, an important intermediate in the synthesis of dyes, antioxidants, pharmaceuticals, and corrosion inhibitors. The presence of the hydrochloride group generally enhances the aqueous solubility of the parent compound, a critical factor in its application and formulation.

Solubility Data

Quantitative solubility data for **4-Nitroaniline Hydrochloride** is not readily available in the public domain. However, qualitative descriptions consistently indicate its solubility in polar solvents.

Table 1: Qualitative Solubility of **4-Nitroaniline Hydrochloride**

Solvent	Solubility Description	Citations
Water	Soluble	[1] [2]
Hot Ethanol	Soluble	[1]
Methanol	Soluble	[3] [4]

For reference, the solubility of the free base, 4-Nitroaniline, is well-documented. It is important to note that **4-Nitroaniline Hydrochloride** is expected to exhibit higher solubility in aqueous solutions compared to its free base.

Table 2: Quantitative Solubility of 4-Nitroaniline (Free Base) for Reference

Solvent	Solubility Value	Temperature (°C)	Citations
Water	0.8 g/L	20	[5][6]
Water	0.08 g/100 g	18.5	[7]
Water	390 ppm	20	[7]
Water	0.8 mg/mL	18.5	[8]
Water	< 0.1 mg/mL	21	[9]
Boiling Water	1 g / 45 mL	100	[7]
Ethanol	25 mg/mL	Not Specified	[5][6]
Ethanol	40 mg/mL	Not Specified	
Ethanol	1 g / 25 mL	Not Specified	[7]
Ether	33 mg/mL	Not Specified	
Ether	1 g / 30 mL	Not Specified	[7]
Methanol	Very Soluble	Not Specified	[7]
Acetone	Soluble	Not Specified	[7][10]
Chloroform	Soluble	Not Specified	[7][10]
Toluene	Soluble	Not Specified	[7]
Benzene	Slightly Soluble	Not Specified	[7]

Experimental Protocol for Solubility Determination

The following is a generalized protocol for determining the equilibrium solubility of a compound like **4-Nitroaniline Hydrochloride**, based on the widely accepted shake-flask method.

Objective: To determine the concentration of a saturated solution of a solute in a specific solvent at a given temperature.

Materials:

- **4-Nitroaniline Hydrochloride** (solute)
- Selected solvent(s) (e.g., deionized water, ethanol)
- Volumetric flasks
- Analytical balance
- Constant temperature shaker bath or incubator
- Syringe filters (e.g., 0.45 μm PTFE or equivalent)
- Vials for sample collection
- Analytical instrumentation for quantification (e.g., High-Performance Liquid Chromatography with UV detector, UV-Vis Spectrophotometer)

Procedure:

- **Preparation of Supersaturated Solution:** Add an excess amount of **4-Nitroaniline Hydrochloride** to a known volume of the solvent in a sealed container (e.g., a screw-cap vial or flask). The excess solid should be clearly visible.
- **Equilibration:** Place the container in a constant temperature shaker bath. Agitate the mixture for a sufficient period (typically 24-72 hours) to ensure equilibrium is reached. The temperature should be precisely controlled throughout the experiment.
- **Phase Separation:** After equilibration, cease agitation and allow the suspension to settle for a period (e.g., 2-4 hours) at the same constant temperature to allow the excess solid to sediment.
- **Sample Collection:** Carefully withdraw a sample from the clear supernatant. To avoid disturbing the sediment, it is best to take the sample from the upper portion of the solution.
- **Filtration:** Immediately filter the collected sample using a syringe filter into a clean vial. This step is crucial to remove any undissolved solid particles. It is advisable to discard the first few drops of the filtrate to avoid any adsorption effects from the filter membrane.

- **Dilution:** If necessary, accurately dilute the filtered sample with the same solvent to bring the concentration within the linear range of the analytical method.
- **Quantification:** Analyze the concentration of the diluted (or undiluted) sample using a pre-validated analytical method, such as HPLC-UV. A calibration curve prepared with known concentrations of **4-Nitroaniline Hydrochloride** is required for accurate quantification.
- **Calculation:** Calculate the solubility by taking into account the dilution factor. The experiment should be repeated at least in triplicate to ensure the reliability of the results.

Visualization of Experimental Workflow

The following diagram illustrates the key steps in the experimental workflow for determining solubility.



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Caption: Experimental workflow for solubility determination.

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